

physicochemical properties of 1,3,5-Tris(3-bromophenyl)benzene

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Compound of Interest

Compound Name: 1,3,5-Tris(3-bromophenyl)benzene

Cat. No.: B189653

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In-Depth Technical Guide to 1,3,5-Tris(3-bromophenyl)benzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and characterization of **1,3,5-Tris(3-bromophenyl)benzene**. This symmetrically substituted aromatic compound serves as a critical building block in the fields of materials science and organic synthesis, particularly in the development of novel organic light-emitting diodes (OLEDs) and porous organic frameworks. This document details experimental protocols for its synthesis and presents its key physicochemical data in a structured format.

Physicochemical Properties

1,3,5-Tris(3-bromophenyl)benzene is a white to off-white crystalline solid. Its core physicochemical properties are summarized in the table below. The compound is notable for its thermal stability, as indicated by its high melting point. It is generally insoluble in water but exhibits solubility in various organic solvents such as toluene, ethanol, dimethylformamide, and methylene chloride.^[1]

Property	Value	Reference
CAS Number	96761-85-2	[2]
Molecular Formula	C ₂₄ H ₁₅ Br ₃	[2]
Molecular Weight	543.09 g/mol	[2]
Melting Point	170.0 to 174.0 °C	[2]
Boiling Point (Predicted)	553.9 ± 45.0 °C	
Density (Predicted)	1.626 ± 0.06 g/cm ³	[2]
Appearance	White to almost white powder/crystal	[2]
Solubility	Soluble in Toluene	[2]

Synthesis and Experimental Protocols

The primary synthetic route to **1,3,5-Tris(3-bromophenyl)benzene** is the acid-catalyzed cyclotrimerization of 3'-bromoacetophenone. This reaction involves the self-condensation of three molecules of the ketone precursor to form the central benzene ring.

Synthesis of 1,3,5-Tris(3-bromophenyl)benzene from 3'-Bromoacetophenone

This protocol is based on a general method for the synthesis of 1,3,5-triarylbenzenes.

Experimental Protocol:

- To a solution of 3'-bromoacetophenone (1.5 mmol) in anhydrous nitromethane (1.5 mL), add trifluoroacetic acid (0.045 mL, 0.6 mmol) and ethylenediamine (0.020 mL, 0.3 mmol) sequentially.
- Stir the reaction mixture under reflux conditions. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature.

- Quench the reaction by adding a saturated aqueous solution of ammonium chloride (NH₄Cl).
- Extract the product with ethyl acetate.
- Combine the organic layers and wash with saturated brine solution.
- Dry the organic phase over anhydrous sodium sulfate (Na₂SO₄) and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to obtain **1,3,5-Tris(3-bromophenyl)benzene**.[\[2\]](#)

Characterization Data

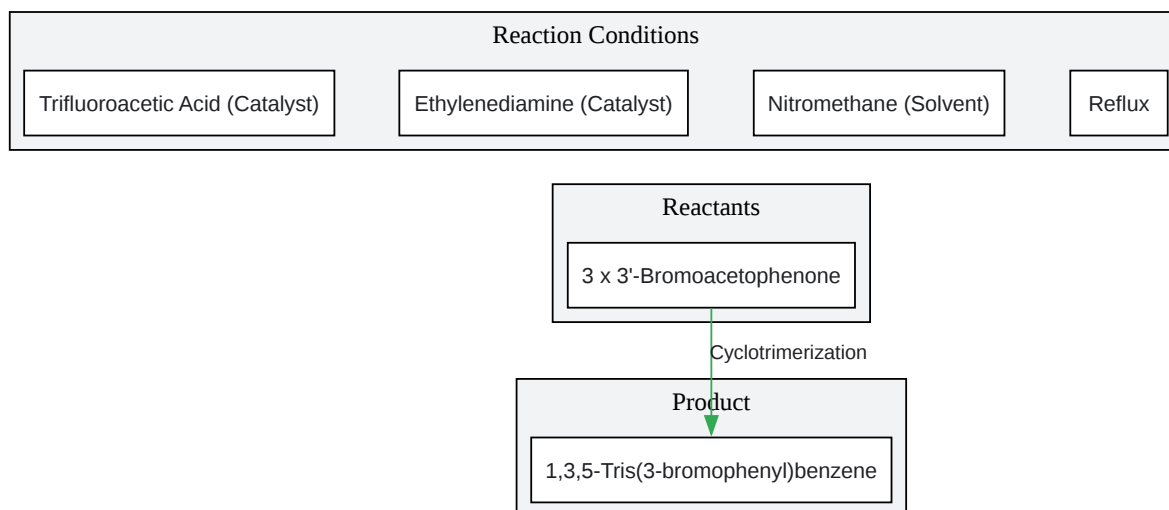
Due to the limited availability of specific spectral data for **1,3,5-Tris(3-bromophenyl)benzene** in the searched literature, the following data for the isomeric compound 1,3,5-Tris(4-bromophenyl)benzene is provided for comparative purposes. The substitution pattern (meta vs. para) will induce shifts in the spectral signals, but the general features are expected to be similar.

Technique	Data for 1,3,5-Tris(4-bromophenyl)benzene
¹ H NMR (500 MHz, CDCl ₃)	δ 7.70 (s, 3H), 7.62 (d, J = 8.5 Hz, 6H), 7.56 (d, J = 8.5 Hz, 6H) [3]
¹³ C NMR (125 MHz, CDCl ₃)	δ 141.7, 139.9, 132.3, 129.0, 125.2, 122.4 [3]
IR (KBr, cm ⁻¹)	v_max_ = 3043, 1595, 1489, 1379, 1075, 1007, 809 [3]

Visualizations

Synthetic Pathway of 1,3,5-Tris(3-bromophenyl)benzene

The following diagram illustrates the synthesis of **1,3,5-Tris(3-bromophenyl)benzene** via the cyclotrimerization of 3'-bromoacetophenone.

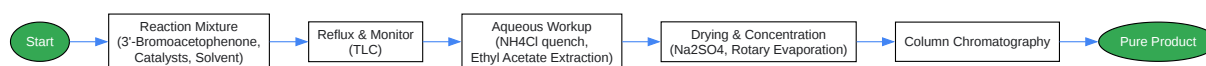


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Caption: Synthesis of **1,3,5-Tris(3-bromophenyl)benzene**.

Experimental Workflow for Synthesis and Purification

This diagram outlines the general workflow for the synthesis and subsequent purification of **1,3,5-Tris(3-bromophenyl)benzene**.



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Caption: Experimental workflow for synthesis and purification.

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